

1-Nitro-4-(trifluoromethoxy)benzene appearance and odor

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Compound of Interest

Compound Name: 1-Nitro-4-(trifluoromethoxy)benzene

Cat. No.: B1297537

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An In-depth Technical Guide to the Physical Characteristics of 1-Nitro-4-(trifluoromethoxy)benzene

For drug development professionals, medicinal chemists, and researchers, a precise understanding of a compound's physical properties is fundamental to its safe handling, formulation, and application. **1-Nitro-4-(trifluoromethoxy)benzene** (CAS No. 713-65-5), a key intermediate in the synthesis of pharmaceuticals and advanced materials, presents unique physical characteristics that warrant detailed examination.^{[1][2][3]} This guide provides a comprehensive analysis of its appearance and odor, grounded in authoritative data and field-proven insights for practical laboratory application.

Part 1: Appearance and Physical State

The appearance of **1-Nitro-4-(trifluoromethoxy)benzene** is variable and highly dependent on ambient temperature, a critical consideration for storage and handling. It is most commonly described as a clear liquid with a color ranging from light or pale yellow to light orange and sometimes green.^{[1][4][5][6]} However, some sources also classify it as a yellow crystalline solid.^[3]

This discrepancy is explained by its relatively low melting point. The most frequently cited melting point is 15 °C.^{[1][2][6]} This means that at a typical room temperature of 20-25 °C, the compound will exist as a liquid. However, in cooler environments, such as a refrigerator where it is often stored (recommended storage is 2-8°C), or in laboratories without strict temperature

control, it will solidify.[7] Researchers should therefore expect the compound to be either a liquid or a low-melting solid upon receipt and use.

The variation in reported color (from yellow to orange or green) is likely attributable to the purity of the substance. Trace impurities, often residual reactants or byproducts from synthesis, can impart a noticeable color to the final product. A purity of $\geq 96\%$ to $\geq 98\%$ is commonly specified for commercial grades.[1][3]

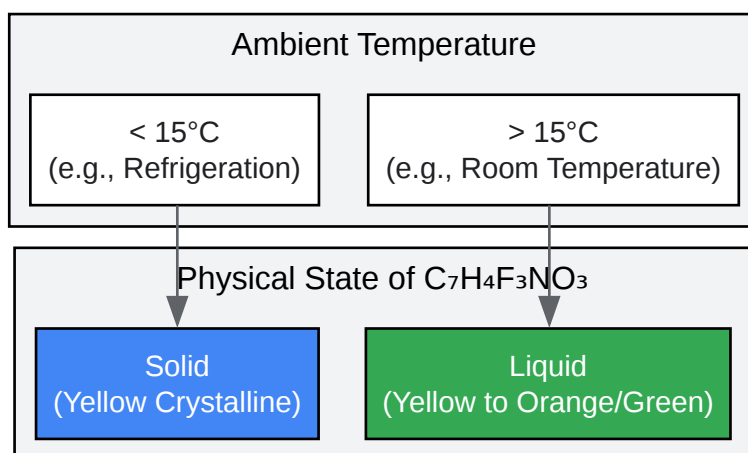
Summary of Physical Properties

For ease of reference, the key physical and chemical properties of **1-Nitro-4-(trifluoromethoxy)benzene** are summarized in the table below.

Property	Value	Source(s)
CAS Number	713-65-5	[2][3][7]
Molecular Formula	C ₇ H ₄ F ₃ NO ₃	[1][8][9]
Molecular Weight	207.11 g/mol	[1][7][8]
Appearance	Light orange to yellow to green clear liquid; Yellow crystalline solid	[1][3][4]
Physical State (20°C)	Liquid	
Melting Point	15 °C	[1][2][6]
Boiling Point	217.4 ± 35.0 °C at 760 mmHg; 60 °C at 4 mmHg	[1][2]
Density	~1.45 - 1.5 g/cm ³	[1][2]
Refractive Index	n ₂₀ /D 1.47	[1]
Solubility	Insoluble in water; Soluble in organic solvents like chloroform and methanol (sparingly)	[3][6]

Relationship Between Temperature and Physical State

The physical state of **1-Nitro-4-(trifluoromethoxy)benzene** is a direct function of its storage and handling temperature relative to its melting point. This relationship is crucial for experimental design, particularly when precise measurements of volume or mass are required.



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Caption: Temperature-dependent physical state of **1-Nitro-4-(trifluoromethoxy)benzene**.

Part 2: Odor Profile

A thorough review of available safety and technical documentation reveals a critical data gap regarding the odor of **1-Nitro-4-(trifluoromethoxy)benzene**. The Safety Data Sheet (SDS) from major suppliers explicitly states "No information available" for odor.[9] This lack of characterization necessitates a cautious approach in the laboratory.

Causality and Implication: The absence of odor data does not imply the compound is odorless. Many volatile organic compounds possess distinct smells, but this characteristic is not always determined during routine analysis, especially if the compound is known to be hazardous. The primary concern is inhalation toxicity. The compound is classified as a skin, eye, and potential respiratory irritant.[9][10] Therefore, direct or intentional inhalation for the purpose of identifying an odor is strongly discouraged.

Protocol: Safe Handling of Chemicals with Unknown Olfactory Properties

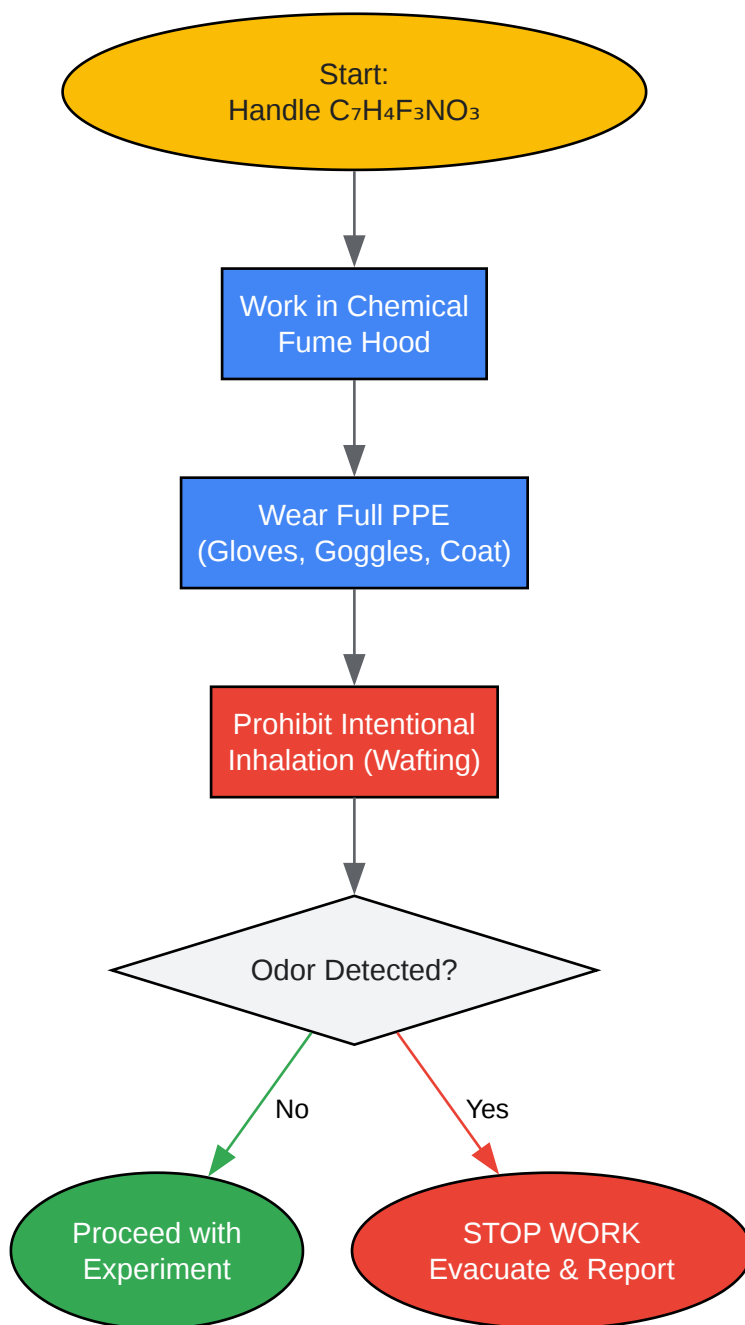
Trustworthiness in scientific practice requires protocols that ensure safety, especially when dealing with incomplete data. The following workflow must be followed when handling **1-Nitro-4-(trifluoromethoxy)benzene** or any substance with an uncharacterized odor.

Objective: To handle the chemical for experimental use while minimizing inhalation exposure and preventing accidental sensory evaluation.

Methodology:

- Engineering Controls: All manipulations, including weighing, aliquoting, and transfers, must be conducted within a certified chemical fume hood to ensure adequate ventilation.[9][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times, including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical splash goggles that provide a complete seal around the eyes.[9][10]
- Avoidance of Sensory Evaluation:
 - Never deliberately attempt to smell the chemical. The practice of "wafting" is not a safe or approved method for hazardous or uncharacterized substances.
 - If an odor is detected incidentally during proper handling within a fume hood, this may indicate inadequate containment or a significant spill. Cease work immediately, secure the container if safe to do so, and evacuate the area. Report the incident to laboratory safety personnel.
- Spill Management:
 - Keep a spill kit rated for volatile organic compounds readily accessible.
 - In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for hazardous waste disposal.[10]

- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, in accordance with institutional and local regulations for hazardous chemical waste.[9]



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Caption: Safety workflow for handling chemicals with unknown odor profiles.

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